

# Pyridine-2,4,6-tricarboxylic acid CAS number and molecular weight

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## Compound of Interest

Compound Name: *Pyridine-2,4,6-tricarboxylic acid*

Cat. No.: *B181545*

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## An In-depth Technical Guide to Pyridine-2,4,6-tricarboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

**Pyridine-2,4,6-tricarboxylic acid**, also known as collidinic acid, is a versatile organic compound that has garnered significant interest in various scientific fields. Its unique structure, featuring a pyridine ring with three carboxylic acid groups, makes it an excellent building block for the synthesis of complex molecular architectures. This guide provides a comprehensive overview of its chemical properties, synthesis, and key applications, with a focus on its role in coordination chemistry and materials science.

## Core Compound Data

**Pyridine-2,4,6-tricarboxylic acid** is a stable, white crystalline solid. Its fundamental properties are summarized below.

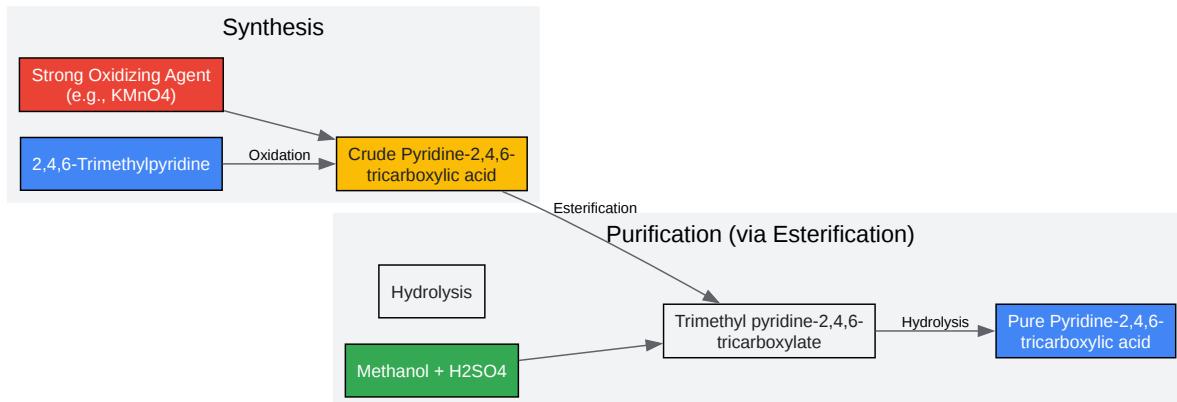
Property	Value	Reference
CAS Number	536-20-9	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>8</sub> H <sub>5</sub> NO <sub>6</sub>	<a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Molecular Weight	211.13 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[8]</a>
IUPAC Name	Pyridine-2,4,6-tricarboxylic acid	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[9]</a>
Synonyms	Collidinic acid, 2,4,6-Pyridinetricarboxylic acid	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Appearance	White crystalline solid	<a href="#">[4]</a>
pKa	~2.60	<a href="#">[4]</a>
Predicted Boiling Point	~732.7 °C	<a href="#">[4]</a>
Density	~1.755 g/cm <sup>3</sup>	<a href="#">[4]</a>

## Synthesis of Pyridine-2,4,6-tricarboxylic Acid

The primary method for synthesizing **pyridine-2,4,6-tricarboxylic acid** is through the oxidation of 2,4,6-trimethylpyridine (2,4,6-collidine).[\[1\]](#)[\[6\]](#) This process converts the methyl groups into carboxylic acid functionalities.

A general workflow for its synthesis and purification is outlined below:

## Synthesis and Purification Workflow

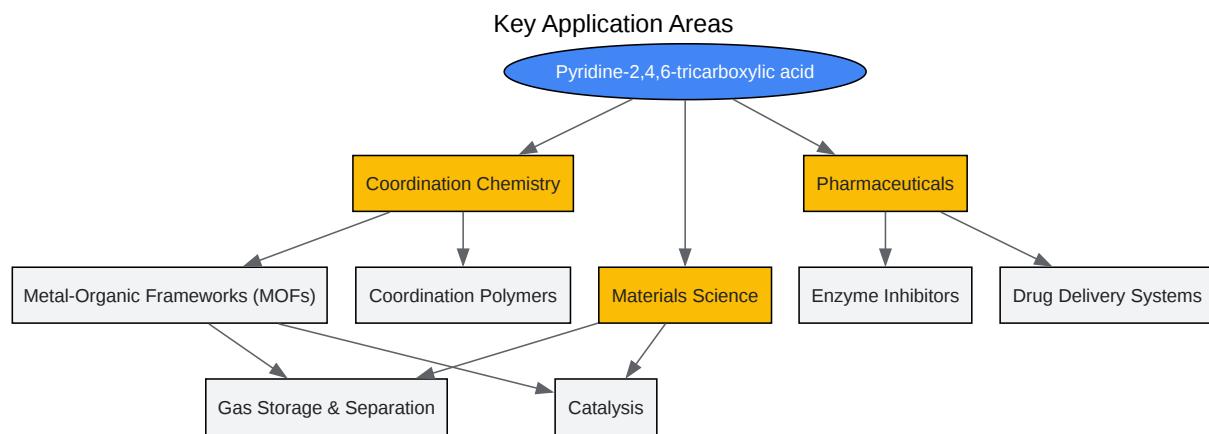
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Caption: Synthesis and Purification Workflow.

A two-step purification process involving esterification to the trimethyl ester followed by hydrolysis is an effective method for obtaining the pure acid.[8]

## Applications in Research and Development

**Pyridine-2,4,6-tricarboxylic acid** is a versatile ligand in coordination chemistry, primarily used in the synthesis of metal-organic frameworks (MOFs) and coordination polymers.[1] Its derivatives are also being explored for their potential in drug delivery and as enzyme inhibitors. [4][10]



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Caption: Key Application Areas.

The three carboxylic acid groups and the pyridine nitrogen atom can coordinate with metal ions in various ways, leading to the formation of diverse and complex structures.[2] The resulting MOFs and coordination polymers have shown potential in applications such as gas storage and separation, catalysis, and sensors.[1][4]

## Experimental Protocol: Hydrothermal Synthesis of a Coordination Polymer

The following is a representative experimental protocol for the hydrothermal synthesis of a coordination polymer using **pyridine-2,4,6-tricarboxylic acid**, based on methodologies described in the literature.[1][2][3]

Objective: To synthesize a crystalline coordination polymer of a transition metal (e.g., Co(II), Mn(II)) with **pyridine-2,4,6-tricarboxylic acid**.

Materials:

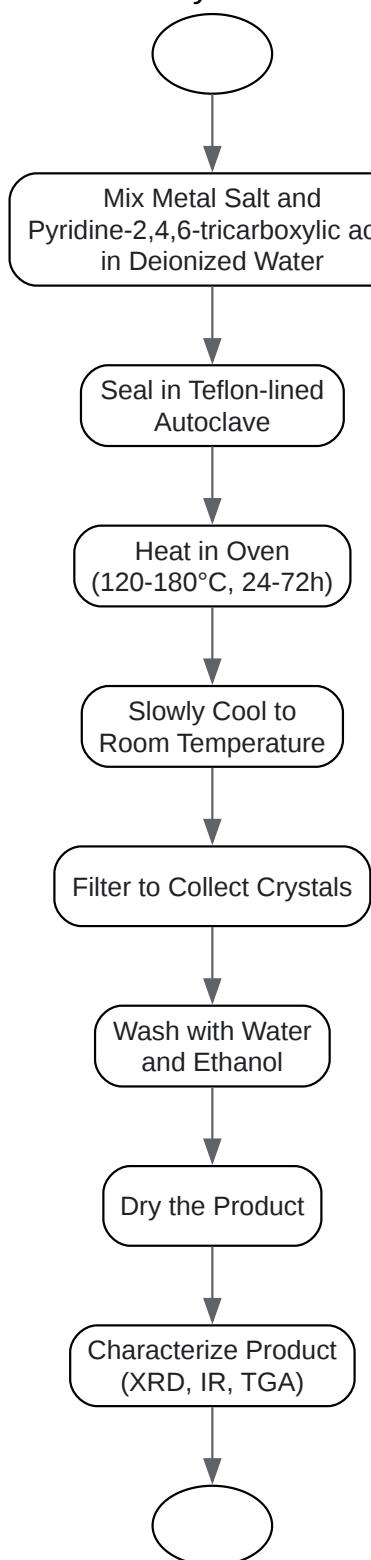
- **Pyridine-2,4,6-tricarboxylic acid (H<sub>3</sub>ptc)**
- A metal salt (e.g., Co(NO<sub>3</sub>)<sub>2</sub>·6H<sub>2</sub>O, MnCl<sub>2</sub>·4H<sub>2</sub>O)
- Deionized water
- Teflon-lined stainless-steel autoclave (20 mL)

Procedure:

- Reactant Preparation: A mixture of the chosen metal salt and **pyridine-2,4,6-tricarboxylic acid** is prepared. The molar ratio of metal to ligand can be varied to explore different structural outcomes.
- Dissolution: The mixture is dissolved in deionized water within a Teflon-lined stainless-steel autoclave.
- Sealing and Heating: The autoclave is securely sealed and placed in an oven. It is then heated to a specific temperature (typically between 120°C and 180°C) for a period of 24 to 72 hours.
- Cooling: After the heating phase, the autoclave is allowed to cool down slowly to room temperature. A slow cooling rate often promotes the formation of larger, higher-quality crystals.
- Product Collection: The resulting crystalline product is collected by filtration.
- Washing: The collected crystals are washed with deionized water and a solvent such as ethanol to remove any unreacted starting materials.
- Drying: The final product is dried in air or under a vacuum.

Characterization: The synthesized coordination polymer can be characterized using single-crystal X-ray diffraction, powder X-ray diffraction (PXRD), infrared (IR) spectroscopy, and thermogravimetric analysis (TGA).[\[2\]](#)[\[3\]](#)

## Hydrothermal Synthesis Workflow

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Caption: Hydrothermal Synthesis Workflow.

## Role in Drug Development

While **pyridine-2,4,6-tricarboxylic acid** itself is not a therapeutic agent, its derivatives and other pyridine carboxylic acid isomers have been extensively studied in drug discovery.<sup>[10]</sup> These scaffolds have been incorporated into a wide range of drugs for various diseases. The chelating properties of **pyridine-2,4,6-tricarboxylic acid** make it an interesting candidate for applications involving metal ions.<sup>[1]</sup> Further research into its derivatives could lead to the development of new therapeutic agents. Computational modeling and molecular dynamics simulations are valuable tools for investigating the interactions of pyridine-based molecules with biological targets.<sup>[8]</sup>

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